

Solubility Profile and Technical Characterization of 1-(Carboxymethyl)pyridinium Chloride[1]

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Compound of Interest

Compound Name: 2-Chloroacetic acid;pyridine

CAS No.: 933-24-4

Cat. No.: B14743779

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Executive Summary

The reaction between 2-chloroacetic acid and pyridine yields 1-(carboxymethyl)pyridinium chloride (CAS: 6266-23-5), often referred to as pyridine betaine hydrochloride.[1] This compound represents a class of quaternary ammonium salts that exhibit significant potential in drug development as solubilizing agents, ionic liquid precursors, and zwitterionic intermediates. [2]

Understanding its solubility profile is critical for formulation scientists, as the compound's behavior shifts dramatically based on solvent polarity and pH.[1] This guide details the physicochemical drivers of its solubility, provides a validated synthesis protocol, and outlines standardized testing methodologies.

Chemical Identity & Synthesis Mechanism[2][3]

Reaction Mechanism

The formation of 1-(carboxymethyl)pyridinium chloride proceeds via an SN2 nucleophilic substitution.[1][2] The lone pair of electrons on the pyridine nitrogen attacks the

-carbon of 2-chloroacetic acid, displacing the chloride ion.[1][2]

Key Mechanistic Insight: The reaction is favored in polar protic solvents (like methanol or ethanol) which stabilize the transition state but do not solvate the nucleophile (pyridine) so strongly as to deactivate it.[1]

Reaction Scheme Visualization

The following diagram illustrates the one-step synthesis pathway.

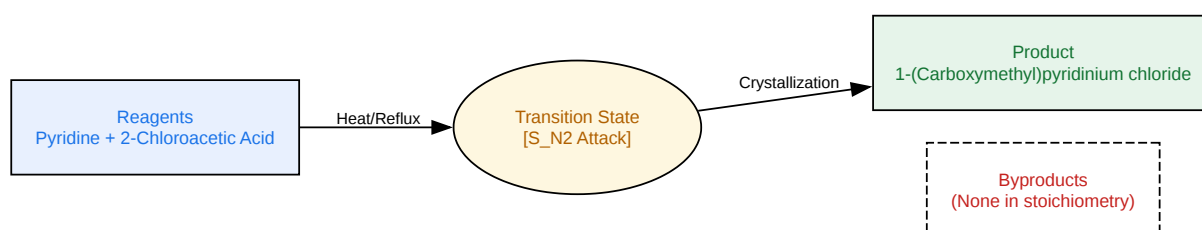


Figure 1: S_N2 Synthesis Pathway of Pyridine Betaine Hydrochloride

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Physicochemical Properties[1][2][4]

- Molecular Formula: C

H

CINO

[1][2][3][4]

- Molecular Weight: 173.60 g/mol [1][2]
- Melting Point: 185–189 °C (decomposition)[1][2][3][4][5]
- pKa Behavior: The compound is amphoteric.[1][2]
 - Carboxyl group (–COOH): pKa

2–3.[\[1\]](#)

- Pyridinium Nitrogen: Permanently charged (quaternary).[\[1\]](#)
- Implication: At physiological pH (7.4), the molecule exists primarily as a zwitterion (betaine), with a deprotonated carboxylate (--COO^-) and cationic pyridine ring.[\[1\]](#)

Solubility Profile

The solubility of 1-(carboxymethyl)pyridinium chloride is dictated by its ionic nature and the capacity for hydrogen bonding.[\[1\]](#)

Solvent Compatibility Table[\[1\]](#)

Solvent Class	Specific Solvent	Solubility Rating	Mechanistic Explanation
Polar Protic	Water	High (>100 mg/mL)	Strong ion-dipole interactions; hydration of the chloride anion and carboxyl group.[1][2]
Polar Protic	Methanol	High	Solvates the ionic pair effectively; often used as the reaction solvent.[2]
Polar Protic	Ethanol	Moderate	Solubility decreases as alkyl chain length increases; used for recrystallization.[1][2]
Polar Aprotic	DMSO	High	High dielectric constant disrupts the crystal lattice; standard solvent for NMR analysis.[1][2]
Polar Aprotic	Acetone	Low	Insufficient polarity to overcome the lattice energy of the salt.[2]
Non-Polar	Diethyl Ether	Insoluble	Lack of dipole moment prevents solvation of the ionic species.[2] Used to precipitate the product.[1][2][6]
Non-Polar	Hexane/Heptane	Insoluble	Completely immiscible with the ionic salt.[1][2]

pH-Dependent Solubility[1][2]

- Acidic pH (< 2): The carboxyl group remains protonated ($-\text{COOH}$).^[1] The molecule behaves as a cationic salt.^{[1][2][7]} Solubility is highest in acidic aqueous media.^{[1][2]}
- Neutral/Basic pH (> 4): The carboxyl group deprotonates to $-\text{COO}^-$.^[1] The molecule becomes a zwitterion.^{[1][2]} While still water-soluble, its partition coefficient (LogP) shifts, potentially altering bioavailability in drug formulations.^{[1][2]}

Experimental Methodologies

Validated Synthesis Protocol

This protocol ensures high purity by leveraging the differential solubility in ethanol/ether.^{[1][2]}

Materials: Pyridine (Dry), 2-Chloroacetic acid, Methanol, Diethyl ether.^{[1][2]}

- Preparation: Dissolve 0.1 mol of 2-chloroacetic acid in 15 mL of methanol in a round-bottom flask.
- Addition: Add 0.1 mol of pyridine dropwise with stirring. The reaction is exothermic.^{[1][2]}
- Reflux: Heat the mixture to reflux (approx. 60–65 °C) for 2–4 hours to ensure completion.
- Crystallization: Cool the solution to room temperature. If precipitation does not occur, add diethyl ether dropwise to reduce solvent polarity and force the salt out of solution.
- Purification: Filter the white crystalline solid. Wash with cold ethanol/ether (1:1 mixture) to remove unreacted pyridine.^[1]
- Drying: Dry under vacuum at 40 °C.

Solubility Determination Workflow (Shake-Flask Method)

For precise solubility data in novel formulations, follow this self-validating workflow.

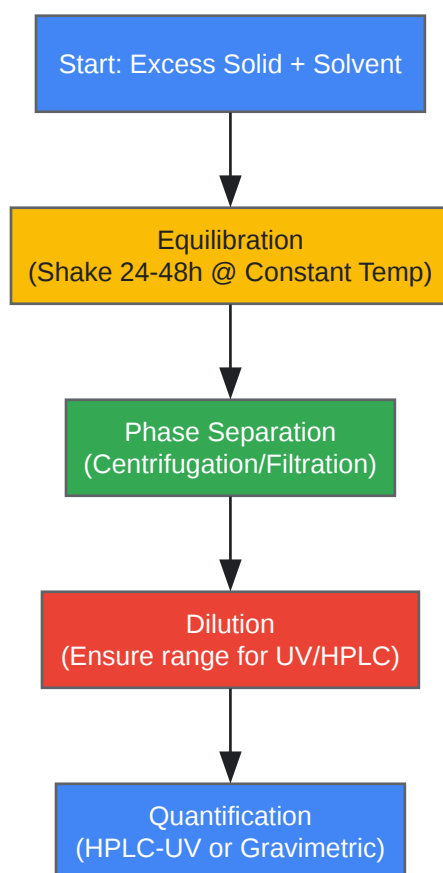


Figure 2: Standardized Solubility Testing Workflow

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Protocol Validation Steps:

- Time-Course Check: Measure solubility at 24h and 48h. If values differ by >5%, equilibrium has not been reached.^{[1][2]}
- pH Monitoring: Measure the pH of the saturated solution, as the compound itself is acidic (HCl salt).

Applications in Drug Development^{[10][11]}

Prodrug Moieties

The carboxymethyl pyridinium moiety is used to modify drugs with poor aqueous solubility.^[1] By esterifying a drug's hydroxyl group with 1-(carboxymethyl)pyridinium, researchers can create a cationic prodrug.^{[1][2]}

- Mechanism: The positive charge vastly increases water solubility.[\[1\]](#)[\[2\]](#)
- Activation: Plasma esterases cleave the ester bond in vivo, releasing the active parent drug and the non-toxic betaine byproduct.

Ionic Liquids (ILs)

As a quaternary ammonium salt, this compound serves as a precursor for "Green" Ionic Liquids.[\[1\]](#) By exchanging the chloride anion for a larger anion (e.g., TFSI or BF

), the melting point can be lowered below 100 °C, creating a solvent that can solubilize complex biomolecules (like cellulose or peptides) that are insoluble in water or traditional organic solvents.

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